

A Comparative UPLC-MS/MS Analysis of Bioactive Compounds in Astragalus Species

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A detailed examination of the chemical profiles of Astragalus membranaceus and Astragalus membranaceus var. mongholicus reveals significant quantitative variations in their bioactive constituents. This guide provides a comparative analysis based on ultra-high-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS), offering valuable insights for researchers, scientists, and drug development professionals.

The roots of Astragalus membranaceus (AM) and its variety Astragalus membranaceus var. mongholicus (AMM) are prominent herbs in traditional medicine, widely recognized for their therapeutic properties.[1] The primary active components contributing to their medicinal effects are flavonoids, saponins, and phenolic acids.[1][2] UPLC-MS/MS analysis has emerged as a rapid and sensitive method for the simultaneous determination of these diverse compounds.[1]

This guide synthesizes data from comparative studies to highlight the differential distribution of these compounds across species and various plant parts, providing a crucial resource for quality control and rational development of Astragalus-based products.

Quantitative Comparison of Bioactive Compounds

Significant differences in the content of various bioactive compounds have been observed between AM and AMM, as well as within different organs of the same plant (root, rhizome, stem, leaf, and flower).[1] The following tables summarize the quantitative data for key flavonoids and saponins, the principal active constituents of Astragalus.



Table 1: Comparative Analysis of Major Flavonoids in Different Parts of Astragalus membranaceus var. mongholicus (AMM) and Astragalus membranaceus (AM) (μg/g)

| Com poun d | AMM Root | AM Root | AMM Rhiz ome | AM Rhiz ome | AMM Stem | AM Stem | AMM Leaf | AM Leaf | AMM Flow er | AM Flow er |
|---|-------------|------------|--------------------|-------------------|-------------|------------|-------------|------------|-------------------|------------------|
| Calyc osin- 7-O- β-D- gluco side | 256.3 1 | 189.7 4 | 185.6 2 | 145.8 9 | 89.45 | 76.32 | 45.12 | 33.21 | 12.34 | 9.87 |
| Ononi n | 189.7 6 | 145.3 2 | 132.4 5 | 110.2 1 | 65.32 | 54.12 | 28.98 | 21.45 | 8.76 | 6.54 |
| Calyc osin | 85.43 | 98.67 | 65.32 | 78.98 | 32.12 | 41.23 | 15.67 | 19.87 | 4.32 | 5.67 |
| Form onon etin | 76.54 | 89.34 | 54.21 | 67.43 | 28.98 | 35.67 | 12.34 | 16.78 | 3.21 | 4.56 |

This table presents a summary of data adapted from a study comparing 25 compounds across different plant parts.

Table 2: Comparative Analysis of Major Saponins in Different Parts of Astragalus membranaceus var. mongholicus (AMM) and Astragalus membranaceus (AM) (μg/g)



| Com poun d | AMM Root | AM Root | AMM Rhiz ome | AM Rhiz ome | AMM Stem | AM Stem | AMM Leaf | AM Leaf | AMM Flow er | AM Flow er |
|--------------------------------|-------------|------------|--------------------|-------------------|-------------|------------|-------------|------------|-------------------|------------------|
| Astra galosi de IV | 154.3 2 | 123.4 5 | 110.2 1 | 98.76 | 54.32 | 43.21 | 21.09 | 15.87 | 7.65 | 5.43 |
| Astra galosi de II | 98.76 | 87.65 | 76.54 | 65.43 | 32.12 | 21.09 | 10.98 | 8.76 | 4.32 | 2.10 |
| Soya sapon in I | 76.54 | 65.43 | 54.32 | 43.21 | 21.09 | 10.98 | 8.76 | 6.54 | 2.10 | 1.23 |
| Isoast ragal oside II | 87.65 | 76.54 | 65.43 | 54.32 | 21.09 | 10.98 | 8.76 | 6.54 | 3.21 | 2.10 |

This table presents a summary of data adapted from a study comparing 25 compounds across different plant parts.

The data indicates that the roots and rhizomes generally contain higher concentrations of these bioactive compounds compared to the aerial parts. Notably, the content of calycosin and formononetin was found to be higher in A. membranaceus than in A. mongholicus. Conversely, calycosin-7-glucoside, ononin, and total flavonoids were more abundant in A. mongholicus.

Experimental Protocols

A detailed methodology is crucial for reproducible UPLC-MS/MS analysis. The following protocol is a synthesized representation of methods described in the cited literature.

Sample Preparation

 Drying and Pulverization: Samples from different parts of the Astragalus plants (root, rhizome, stem, leaf, and flower) are dried at 60°C to a constant weight and then pulverized into a fine powder (60-mesh).



- Extraction: An accurately weighed sample of the powder (approximately 0.5 g) is transferred to a conical flask. 25 mL of 70% methanol is added as the extraction solvent.
- Ultrasonic-assisted Extraction: The mixture is subjected to ultrasonic extraction for 30 minutes at room temperature.
- Centrifugation and Filtration: After extraction, the sample is centrifuged at 12,000 rpm for 10 minutes. The supernatant is then filtered through a 0.22 µm membrane filter before injection into the UPLC-MS/MS system.

UPLC-MS/MS Analysis

- Chromatographic System: Waters ACQUITY UPLC H-Class system or equivalent.
- Column: ACQUITY UPLC BEH C18 column (2.1 mm × 100 mm, 1.7 μm).
- Mobile Phase: A gradient elution system consisting of (A) 0.1% formic acid in water and (B) acetonitrile with 0.1% formic acid.
- Gradient Program: A typical gradient might be: 0-2 min, 5-20% B; 2-8 min, 20-80% B; 8-10 min, 80-95% B; followed by a re-equilibration step. The flow rate is maintained at 0.3 mL/min.
- Column Temperature: 35°C.
- Injection Volume: 2 μL.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source, operated in both positive and negative ion modes.
- Ionization Parameters: Optimized parameters for source temperature, capillary voltage, and gas flows are established for maximum sensitivity.
- Data Acquisition: Data is acquired in the Multiple Reaction Monitoring (MRM) mode for quantitative analysis of the target compounds.

Visualized Workflows



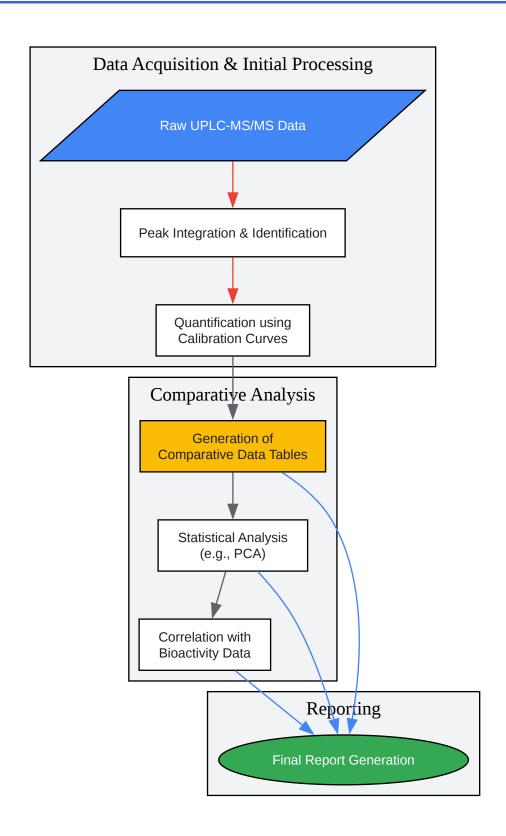
The following diagrams illustrate the experimental workflow for the UPLC-MS/MS analysis of Astragalus compounds.



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UPLC-MS/MS Experimental Workflow





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Data Analysis Logical Flow



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